Analytical methods for 3-(2-Fluorophenyl)thiolan-3-ol quantification

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Compound of Interest

Compound Name: *3-(2-Fluorophenyl)thiolan-3-ol*

Cat. No.: *B13234396*

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An Application Note on the Development and Validation of Analytical Methods for the Quantification of **3-(2-Fluorophenyl)thiolan-3-ol**

Abstract

This comprehensive guide provides detailed analytical methods for the accurate and reliable quantification of **3-(2-Fluorophenyl)thiolan-3-ol**, a key intermediate in pharmaceutical synthesis. Recognizing the critical need for robust analytical procedures in drug development and quality control, this document details a primary stability-indicating High-Performance Liquid Chromatography (HPLC) method with UV detection. Additionally, it outlines a confirmatory Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for high-sensitivity applications and discusses Gas Chromatography (GC) as a viable alternative. All methodologies are grounded in the principles of the International Council for Harmonisation (ICH) guidelines, particularly ICH Q2(R2) for method validation and Q14 for analytical procedure development, ensuring they are fit for their intended purpose throughout the product lifecycle.[1][2][3]

Introduction and Core Principles

The compound **3-(2-Fluorophenyl)thiolan-3-ol** is a tertiary alcohol containing a fluorophenyl group and a thiolane (tetrahydrothiophene) ring. Its precise quantification is paramount for ensuring the quality, safety, and efficacy of final drug products. An analytical method must be able to measure the analyte accurately and specifically, especially in the presence of impurities, excipients, or degradation products.

The development and validation of analytical procedures in the pharmaceutical industry are governed by a systematic, science- and risk-based approach. The ICH Q14 guideline introduces the concept of the Analytical Target Profile (ATP), which prospectively defines the method's performance requirements.[4] The subsequent validation, guided by ICH Q2(R2), is the formal process of demonstrating that the developed method meets these predefined criteria.[3][5]

The workflow below illustrates the lifecycle approach to analytical method development and validation, ensuring that a method is not only validated but remains robust and fit-for-purpose throughout its use.

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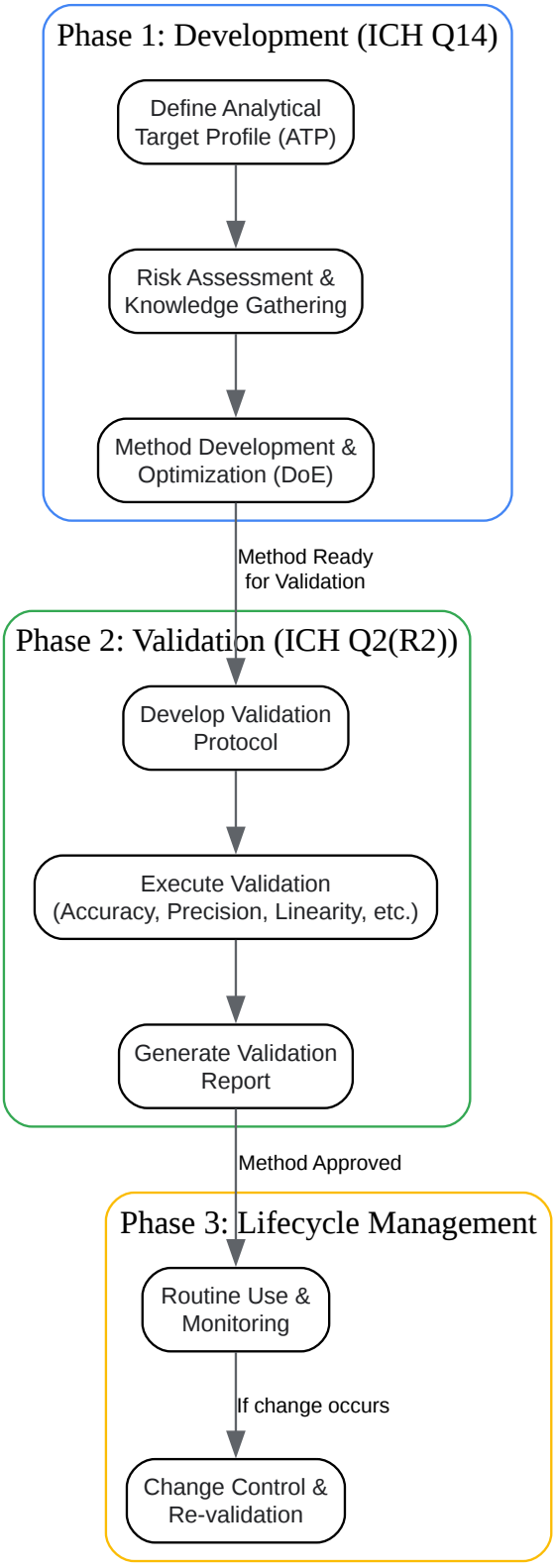

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Caption: General workflow for analytical procedure lifecycle.

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Primary Method: Stability-Indicating RP-HPLC-UV

A stability-indicating assay method (SIAM) is essential for resolving the active pharmaceutical ingredient (API) from any potential degradation products, ensuring that the measured analyte content is accurate over time.[6] For **3-(2-Fluorophenyl)thiolan-3-ol**, a reversed-phase HPLC method with UV detection is the primary choice due to the compound's moderate polarity and the strong UV absorbance conferred by the fluorophenyl ring.

Causality Behind Experimental Choices

- Stationary Phase (Column): A C18 (ODS) column is selected for its versatility and proven ability to retain and separate compounds of intermediate polarity through hydrophobic interactions. The alkyl chains of the C18 phase interact with the non-polar regions of the analyte (phenyl ring and thiolane ring).
- Mobile Phase: A mixture of acetonitrile (ACN) and water (or buffer) is used. ACN is a common organic modifier that elutes the analyte from the C18 column. A phosphate buffer is included to maintain a consistent pH, which is critical for achieving reproducible retention times, especially if any ionizable impurities are present.
- Detector: A UV detector is ideal because the aromatic fluorophenyl group acts as a chromophore, providing a strong signal at wavelengths around 210-240 nm. This avoids the need for derivatization, simplifying the procedure.

Detailed Experimental Protocol

Equipment and Reagents:

- HPLC system with a quaternary pump, autosampler, column oven, and UV/PDA detector.
- Data acquisition and processing software (e.g., Empower, Chromeleon).
- Analytical balance, volumetric flasks, pipettes.
- Reference Standard (RS) of **3-(2-Fluorophenyl)thiolan-3-ol** (≥99.5% purity).
- HPLC-grade acetonitrile, methanol, and water.

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- Potassium phosphate monobasic (KH_2PO_4), analytical grade.
- Orthophosphoric acid, analytical grade.

Chromatographic Conditions:

Parameter	Condition
Column	**C18, 250 mm x 4.6 mm, 5 µm particle size**
Mobile Phase A	20 mM KH_2PO_4 buffer, pH adjusted to 3.0 with H_3PO_4
Mobile Phase B	Acetonitrile
Gradient	Isocratic: 50:50 (v/v) A:B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	225 nm

| Run Time | 15 minutes |

Preparation of Solutions:

- Buffer (Mobile Phase A): Dissolve 2.72 g of KH_2PO_4 in 1000 mL of HPLC-grade water. Adjust the pH to 3.0 using orthophosphoric acid. Filter through a 0.45 µm membrane filter.
- Diluent: Prepare a mixture of Mobile Phase A and Mobile Phase B in a 50:50 (v/v) ratio.
- Standard Stock Solution (1000 µg/mL): Accurately weigh about 25 mg of **3-(2-Fluorophenyl)thiolan-3-ol** RS into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Working Standard Solution (100 µg/mL): Pipette 5.0 mL of the Standard Stock Solution into a 50 mL volumetric flask and dilute to volume with the diluent.

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- Sample Preparation: Prepare the sample to a target concentration of 100 µg/mL in the diluent. Filter through a 0.45 µm syringe filter before injection.

System Suitability Testing (SST)

Before any validation or sample analysis, the chromatographic system must meet predefined performance criteria. Inject the Working Standard Solution five times and evaluate the following parameters.

SST Parameter	Acceptance Criteria
Tailing Factor (T)	≤ 2.0
Theoretical Plates (N)	≥ 2000
%RSD of Peak Area	≤ 2.0% for 5 replicate injections
%RSD of Retention Time	≤ 1.0% for 5 replicate injections

Protocol for Forced Degradation Studies

To establish the stability-indicating nature of the method, forced degradation studies must be performed.[7] The goal is to achieve 5-20% degradation of the API.[6]

- Acid Hydrolysis: Reflux sample solution in 0.1 M HCl at 60 °C for 4 hours.
- Base Hydrolysis: Reflux sample solution in 0.1 M NaOH at 60 °C for 2 hours.
- Oxidative Degradation: Treat sample solution with 3% H_2O_2 at room temperature for 24 hours.
- Thermal Degradation: Expose solid API to 105 °C in an oven for 48 hours.
- Photolytic Degradation: Expose solid API to UV light (254 nm) and visible light in a photostability chamber for 7 days.

After exposure, prepare each sample to the target concentration, analyze by HPLC, and assess peak purity using a PDA detector to ensure no co-eluting peaks. The method is considered specific if the main peak is well-resolved from all degradation products.[6]

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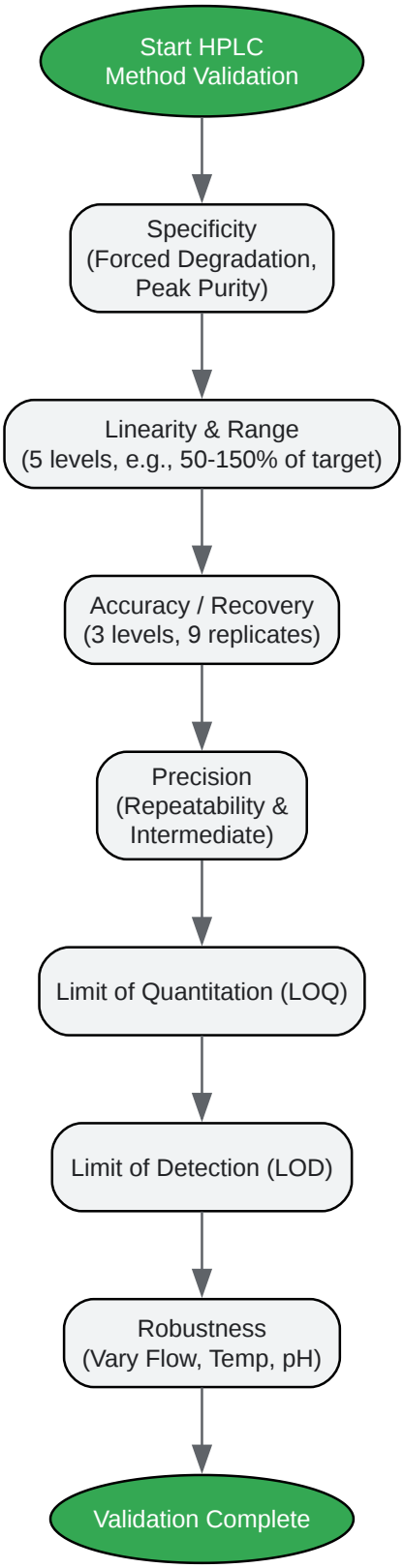
Method Validation Protocol

The method must be validated according to ICH Q2(R2) guidelines.[1][5]



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Caption: Experimental workflow for HPLC method validation.

Validation Parameters and Acceptance Criteria:

Parameter	Protocol Summary	Acceptance Criteria
Specificity	Analyze stressed samples, blank, placebo.	Analyte peak is resolved from all other peaks (Resolution > 2.0). Peak purity index > 0.995.
Linearity	Analyze 5 concentrations (e.g., 50-150 µg/mL).	Correlation coefficient (r^2) ≥ 0.999.
Accuracy	Spike placebo at 3 levels (80%, 100%, 120%) in triplicate.	Mean recovery between 98.0% and 102.0%.
Precision	Repeatability: 6 sample preps at 100%. Intermediate: Repeat on a different day with a different analyst.	%RSD ≤ 2.0%.
LOQ/LOD	Determined by signal-to-noise ratio or standard deviation of response.	S/N ratio of ~10 for LOQ and ~3 for LOD.
Robustness	Vary flow rate (±0.1 mL/min), column temp (±2 °C), mobile phase pH (±0.2).	System suitability passes; results do not significantly change.

Confirmatory Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For applications requiring higher sensitivity and specificity, such as bioanalysis or trace impurity quantification, LC-MS/MS is the gold standard.[8] It provides structural confirmation and allows for quantification using techniques like Multiple Reaction Monitoring (MRM).

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Rationale

Mass spectrometry measures the mass-to-charge ratio (m/z) of ions, providing molecular weight information and structural data through fragmentation. This makes it highly specific. The use of tandem mass spectrometry (MS/MS) isolates a specific parent ion and fragments it to produce characteristic product ions, virtually eliminating matrix interference and leading to extremely low detection limits.

Protocol Outline

LC Conditions: Can be adapted from the HPLC-UV method, often using faster gradients to reduce run times.

MS/MS Conditions (Estimated):

- Compound MW: ~198.25 g/mol
- Ionization Mode: Electrospray Ionization, Positive (ESI+)
- Precursor Ion $[M+H]^+$: m/z 199.3
- Product Ions (MRM Transitions):
  - Transition 1 (Quantifier): m/z 199.3 → 181.3 (Loss of H_2O)
  - Transition 2 (Qualifier): m/z 199.3 → 121.1 (Fragmentation of fluorophenyl ring)
- Source Parameters: Optimize capillary voltage, source temperature, and gas flows.

Quantification: For highest accuracy, use an isotope-labeled internal standard (e.g., $^{13}C_6$- or D_4-labeled **3-(2-Fluorophenyl)thiolan-3-ol**) and determine concentration based on the ratio of analyte to internal standard peak areas.[9]

Alternative Method: Gas Chromatography (GC-FID/MS)

GC can be an alternative for purity testing, especially for identifying volatile or semi-volatile impurities. Due to the polarity of the hydroxyl group in **3-(2-Fluorophenyl)thiolan-3-ol**, direct

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analysis may result in poor peak shape (tailing).

Rationale and Considerations

- Volatility: The compound's molecular weight and hydroxyl group may require high oven temperatures for elution.
- Derivatization: To improve volatility and chromatographic performance, the hydroxyl group can be derivatized (e.g., silylation with BSTFA) to form a less polar, more volatile trimethylsilyl (TMS) ether.
- Inertness: The analytical column and entire GC flow path must be highly inert to prevent analyte adsorption, a known issue with sulfur-containing compounds, even though the sulfur here is a less reactive thioether.[10]

Protocol Outline

GC Conditions:

- Column: DB-5ms or equivalent (low-bleed, inert), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Inlet: Split/Splitless, 250 °C.
- Oven Program: 100 °C (hold 1 min), ramp at 15 °C/min to 280 °C (hold 5 min).
- Detector: Flame Ionization Detector (FID) at 300 °C or Mass Spectrometer (MS).

Method Selection Guide

The choice of analytical method depends on the specific application. The following decision tree provides guidance for researchers.

Caption: Decision tree for selecting the appropriate analytical method.

Conclusion

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This application note provides a comprehensive framework for the quantification of **3-(2-Fluorophenyl)thiolan-3-ol**. The primary stability-indicating HPLC-UV method is robust, accurate, and suitable for routine quality control and stability testing. The confirmatory LC-MS/MS method offers enhanced sensitivity and specificity for more demanding applications. By following the detailed protocols and validation guidelines rooted in ICH principles, researchers, scientists, and drug development professionals can ensure data integrity and regulatory compliance.

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